

# Proper Disposal of 2-Propylcyclohexanone: A Safety and Operational Guide

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## Compound of Interest

Compound Name: 2-Propylcyclohexanone

Cat. No.: B1346617

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The safe and compliant disposal of **2-propylcyclohexanone** is paramount in a laboratory setting to ensure the safety of personnel and the protection of the environment. This guide provides essential, step-by-step procedures for the proper handling and disposal of **2-propylcyclohexanone** waste, in accordance with established safety protocols and regulatory requirements.

## Immediate Safety and Handling Considerations

**2-Propylcyclohexanone** is classified as a combustible and irritant liquid.[1] Before handling, it is crucial to be thoroughly familiar with its hazard profile by consulting the Safety Data Sheet (SDS).

Key Hazards:

- **Flammability:** Combustible liquid.[1] Keep away from heat, sparks, open flames, and hot surfaces.[2] Use explosion-proof electrical and ventilating equipment.[2]
- **Toxicity:** Harmful if swallowed, in contact with skin, or if inhaled.[2]
- **Irritation:** Causes skin irritation and serious eye irritation.[1][2] May cause respiratory irritation.[1]

Personal Protective Equipment (PPE): When handling **2-propylcyclohexanone**, always wear appropriate PPE, including:

- Protective gloves
- Protective clothing
- Eye and face protection[2]

In case of a spill, prevent further leakage if it is safe to do so. Do not let the product enter drains.[2]

## Operational Disposal Plan: Step-by-Step Procedures

The disposal of **2-propylcyclohexanone** must adhere to federal, state, and local regulations. [3] Do not dispose of this chemical down the drain or in regular trash.

### Step 1: Waste Collection and Segregation

- **Dedicated Waste Container:** Collect **2-propylcyclohexanone** waste in a designated, properly labeled, and compatible container.[4][5] Whenever possible, use the original container.[5]
- **Container Integrity:** Ensure the container is in good condition, not leaking, and has a secure cap.[4][6] Leave at least one inch of headroom to allow for expansion.[4]
- **No Mixing:** Do not mix **2-propylcyclohexanone** waste with other waste streams.[5][6] Keeping waste streams separate can reduce disposal costs and prevent potentially hazardous reactions.

### Step 2: Labeling and Storage

- **Hazardous Waste Labeling:** As soon as the first drop of waste enters the container, clearly label it with the words "Hazardous Waste" and the full chemical name, "**2-Propylcyclohexanone**".[6][7]
- **Storage Location:** Store the waste container in a designated "Satellite Accumulation Area" (SAA) near the point of generation.[4] This area should be away from heat and sparks and

should not block an exit path.[7]

- Segregation: Store containers of **2-propylcyclohexanone**, a flammable liquid, separately from incompatible materials such as oxidizing agents.[4]

#### Step 3: Arranging for Disposal

- Professional Disposal: The standard and safest method for the disposal of **2-propylcyclohexanone** is through a licensed hazardous waste disposal company.
- Institutional EHS: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for your hazardous waste. They will provide specific guidance and ensure compliance with all regulations.

#### Step 4: Handling Empty Containers

- Treat as Hazardous: Handle uncleaned, empty containers of **2-propylcyclohexanone** as you would the product itself.[5]
- Decontamination: Containers must be triple rinsed with a suitable solvent before being disposed of as regular trash.[3] The rinsate must be collected and disposed of as hazardous waste. For volatile organic solvents, the empty container can be air-dried in a chemical fume hood.[3]

## Data Presentation: Properties of 2-Propylcyclohexanone

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O
Molecular Weight	140.22 g/mol
Boiling Point	155 °C (311 °F)
Melting Point	-47 °C (-53 °F)
Density	0.947 g/cm <sup>3</sup> at 25 °C (77 °F)
Flash Point	Combustible liquid[1]
log Pow (Octanol/Water Partition Coefficient)	0.86 at 25 °C (77 °F)

## Experimental Protocols

Currently, there are no widely established and verified experimental protocols for the in-lab neutralization or chemical treatment of **2-propylcyclohexanone** waste. The recommended and safest method of disposal is incineration by a licensed hazardous waste disposal facility. It may be mixed with a more flammable solvent to facilitate incineration.

## Mandatory Visualization

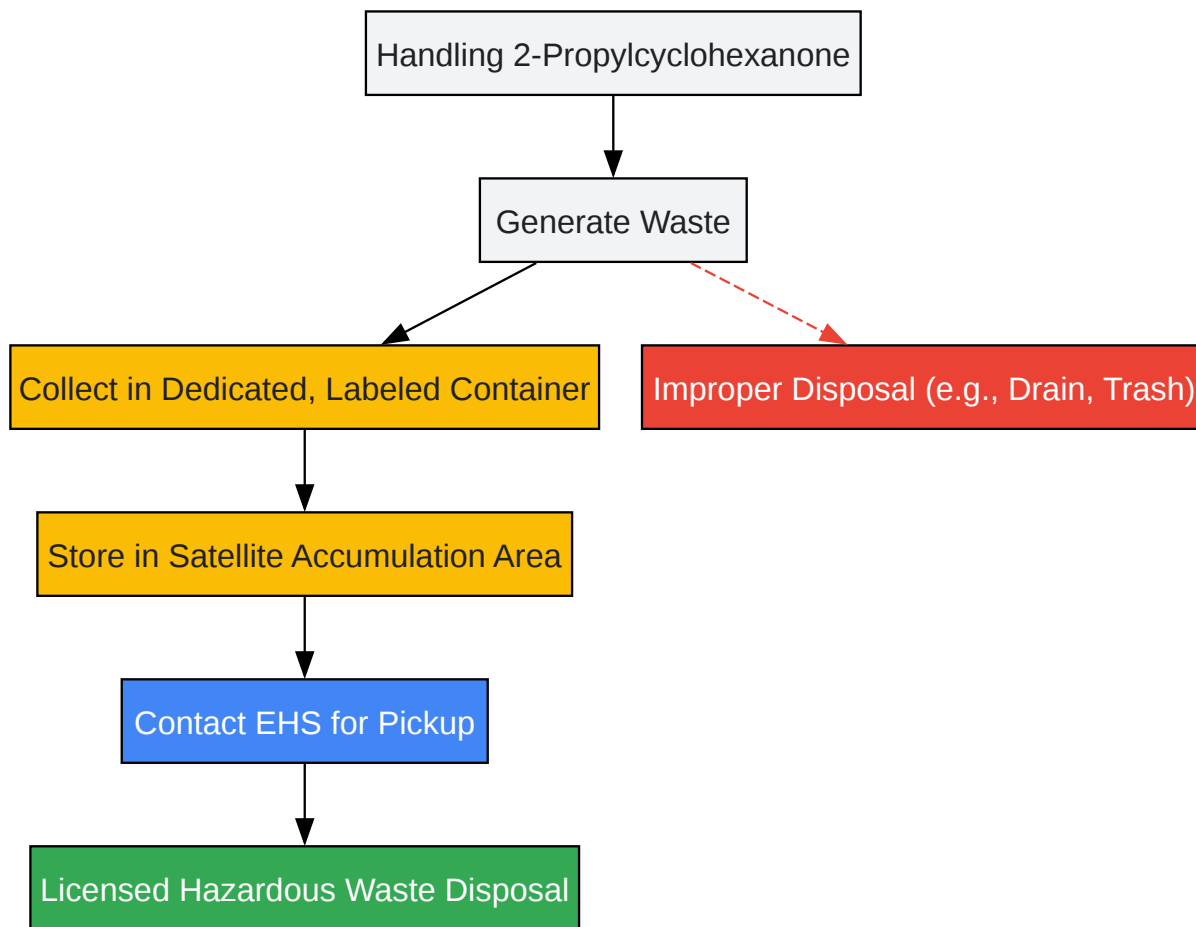


Figure 1: Workflow for the Proper Disposal of 2-Propylcyclohexanone

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